

"3-Bromo-2-chlorophenylacetic acid" physical properties

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Compound of Interest

Compound Name: 3-Bromo-2-chlorophenylacetic acid

Cat. No.: B1291921

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An In-depth Technical Guide on the Physical Properties of 3-Bromo-2-chlorophenylacetic Acid

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3-Bromo-2-chlorophenylacetic acid**. Due to the specificity of this particular isomer, publicly available experimental data is limited. However, this guide furnishes the foundational information available, supplemented with comprehensive, standard experimental protocols for the determination of key physical characteristics of solid organic acids.

Core Compound Information

IUPAC Name: (3-bromo-2-chlorophenyl)acetic acid^[1]

CAS Number: 1261438-67-8^{[1][2]}

Structure:

Quantitative Physical Properties

The following table summarizes the available quantitative data for **3-Bromo-2-chlorophenylacetic acid**. It is important to note the scarcity of experimentally determined values for this specific isomer in publicly accessible literature.

Physical Property	Value
Molecular Formula	C8H6BrClO2
Molecular Weight	249.49 g/mol
Melting Point	Data not available
Boiling Point	Data not available
Density	Data not available
Solubility	Data not available
pKa	Data not available
Appearance	Data not available
Purity	95% (as per one commercial supplier) ^[1]
Storage Conditions	2-8°C, Desiccated

Experimental Protocols for Physical Property Determination

The following sections detail standardized methodologies for determining the key physical properties of solid organic acids like **3-Bromo-2-chlorophenylacetic acid**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. This physical property is a crucial indicator of purity.

Methodology: Capillary Method using a Melting Point Apparatus

- **Sample Preparation:** A small amount of the dry, crystalline **3-Bromo-2-chlorophenylacetic acid** is finely powdered. The open end of a capillary tube is tapped into the powder, and the tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a small, tightly packed column of 2-3 mm in height is obtained.

- **Apparatus Setup:** The capillary tube is placed into the heating block of a melting point apparatus. A thermometer is positioned to accurately measure the temperature of the block.
- **Measurement:**
 - The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium between the sample and the heating block.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample has completely melted is recorded as the end of the melting range.
- **Purity Assessment:** A sharp melting range (typically 0.5-2°C) is indicative of a high-purity compound. A broad melting range suggests the presence of impurities.

Determination of Solubility

Solubility is the property of a solid solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance fundamentally depends on the physical and chemical properties of the solute and solvent as well as on temperature, pressure, and the pH of the solution.

Methodology: Qualitative and Semi-Quantitative Determination

- **Solvent Selection:** A range of solvents of varying polarities should be tested, including water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, and hexane.
- **Procedure:**
 - A small, accurately weighed amount of **3-Bromo-2-chlorophenylacetic acid** (e.g., 10 mg) is placed into a test tube.
 - A measured volume of the selected solvent (e.g., 1 mL) is added to the test tube.

- The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) at a controlled temperature (typically room temperature).
- Visual observation is used to determine if the solid has dissolved completely.
- Classification:
 - Soluble: If the entire solid dissolves.
 - Slightly Soluble: If a portion of the solid dissolves.
 - Insoluble: If the solid does not appear to dissolve.
- Semi-Quantitative Analysis: For soluble compounds, further solvent can be added in measured increments until saturation is reached, or conversely, more solute can be added to a known volume of solvent until no more dissolves. This allows for an estimation of solubility in terms of mg/mL.

Determination of Acid Dissociation Constant (pKa)

The pKa is a measure of the strength of an acid in solution. It is the negative base-10 logarithm of the acid dissociation constant (Ka). A lower pKa value indicates a stronger acid.

Methodology: Potentiometric Titration

- Solution Preparation: A known concentration of **3-Bromo-2-chlorophenylacetic acid** is prepared in a suitable solvent, typically a mixture of water and an organic co-solvent like ethanol or methanol if the acid is not sufficiently water-soluble.
- Titration Setup: A pH meter with a calibrated electrode is immersed in the acidic solution. The solution is stirred continuously. A standardized solution of a strong base (e.g., 0.1 M NaOH) is placed in a burette.
- Titration Procedure:
 - The initial pH of the acid solution is recorded.
 - The basic titrant is added in small, precise increments.

- After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- This process is continued until the pH of the solution plateaus in the basic region, well past the equivalence point.
- Data Analysis:
 - A titration curve is generated by plotting the pH (y-axis) against the volume of titrant added (x-axis).
 - The equivalence point is the point of steepest inflection on the curve.
 - The half-equivalence point (where half of the acid has been neutralized) is located on the x-axis at half the volume of the equivalence point.
 - The pH at the half-equivalence point is equal to the pKa of the acid.

Visualizations

Experimental Workflow: Melting Point Determination

The following diagram illustrates the general workflow for determining the melting point of a solid organic compound using the capillary method.



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Caption: Workflow for Melting Point Determination.

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References

- 1. 2-(3-Bromo-2-chlorophenyl)acetic acid | 1261438-67-8 [sigmaaldrich.com]
- 2. appchemical.com [appchemical.com]
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